

In-depth Technical Guide: 2-Pentanol, 5-iodo-

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Compound of Interest

Compound Name: **2-Pentanol, 5-iodo-**

Cat. No.: **B3058609**

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A comprehensive overview of the chemical properties, synthesis, and potential applications of **2-Pentanol, 5-iodo-** for researchers, scientists, and drug development professionals.

Introduction

2-Pentanol, 5-iodo- is a halogenated derivative of pentanol. The presence of an iodine atom and a hydroxyl group on the pentane backbone suggests its potential as a versatile intermediate in organic synthesis and as a building block for more complex molecules in the field of drug discovery. This technical guide aims to provide a detailed summary of the available scientific information regarding this compound.

Chemical and Physical Properties

A definitive CAS number for **2-Pentanol, 5-iodo-** is not readily available in public databases, which may indicate that it is a novel or less-studied compound. However, based on its chemical structure, several key properties can be identified.

Property	Value	Source
Molecular Formula	C5H11IO	[1]
Molecular Weight	214.046 g/mol	[1]
CAS Number	Not available	[1]
Melting Point	Not available	[1]
Boiling Point	Not available	[1]
Density	Not available	[1]

Note: The lack of available experimental data for properties such as melting point, boiling point, and density underscores the limited extent to which this specific isomer has been characterized. For comparison, the related isomer, 5-Iodo-1-pentanol (CAS No. 67133-88-4), is a more thoroughly documented compound.[\[2\]](#)[\[3\]](#)

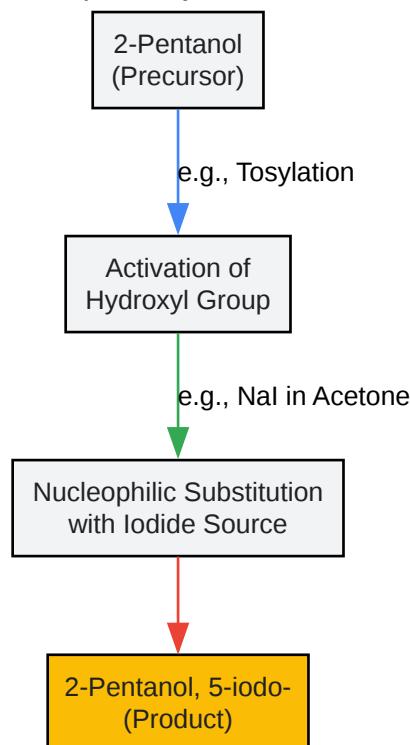
Synthesis and Reactivity

Detailed experimental protocols for the specific synthesis of **2-Pentanol, 5-iodo-** are not extensively reported in the scientific literature. However, general synthetic strategies for iodinated alcohols can be considered.

Potential Synthetic Workflow

A plausible synthetic route could involve the selective iodination of a pentanol precursor. The following diagram illustrates a conceptual workflow for the synthesis of a haloalkane from an alcohol, which could be adapted for **2-Pentanol, 5-iodo-**.

Conceptual Synthetic Workflow

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References

- 1. chemsynthesis.com [chemsynthesis.com]
- 2. 5-iodo-1-pentanol | 67133-88-4 | Benchchem [benchchem.com]
- 3. 5-iodo-1-pentanol | C5H11IO | CID 11160192 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. To cite this document: BenchChem. [In-depth Technical Guide: 2-Pentanol, 5-iodo-]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3058609#2-pentanol-5-iodo-cas-number>

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